

# Technical Guide: Molecular Weight of (3-bromothiophen-2-yl)methanol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (3-Bromothiophen-2-yl)methanol

Cat. No.: B151471

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight of the compound **(3-bromothiophen-2-yl)methanol**.

## Chemical Identity

**(3-bromothiophen-2-yl)methanol** is a substituted thiophene derivative. Its structure consists of a thiophene ring brominated at the 3-position and a hydroxymethyl group at the 2-position.

## Molecular Formula and Weight

The molecular formula for **(3-bromothiophen-2-yl)methanol** is  $C_5H_5BrOS$ .<sup>[1]</sup> The molecular weight is a critical parameter in experimental and theoretical chemistry, determined by the sum of the atomic weights of its constituent atoms.

The following table summarizes the atomic weights of the elements in **(3-bromothiophen-2-yl)methanol** and the calculation of its total molecular weight.

Element	Symbol	Count	Standard Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon	C	5	12.011[2][3][4][5]	60.055
Hydrogen	H	5	1.008[6][7][8][9][10]	5.040
Bromine	Br	1	79.904[11][12][13][14]	79.904
Oxygen	O	1	15.999[15][16][17][18][19]	15.999
Sulfur	S	1	32.066[20][21][22][23][24]	32.066
Total			193.064	

Based on the sum of the standard atomic weights of its constituent elements, the calculated molecular weight of **(3-bromothiophen-2-yl)methanol** is approximately 193.06 g/mol .[1][25]

## Experimental Protocols

This document serves to provide the molecular weight of **(3-bromothiophen-2-yl)methanol**, which is a calculated value based on standard atomic weights. Therefore, experimental protocols for its determination (e.g., via mass spectrometry) are not described herein.

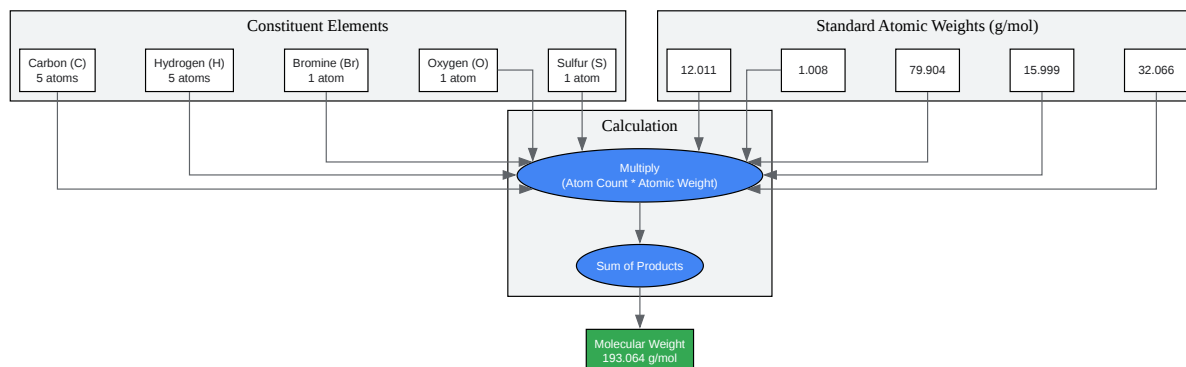
## Signaling Pathways

Information regarding the biological activity or associated signaling pathways of **(3-bromothiophen-2-yl)methanol** is outside the scope of this technical guide on its molecular weight.

## Mandatory Visualizations

The diagram below illustrates the logical workflow for calculating the molecular weight of **(3-bromothiophen-2-yl)methanol** from its molecular formula and the atomic weights of its

constituent elements.



[Click to download full resolution via product page](#)

Caption: Molecular weight calculation workflow.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (3-Bromothiophen-2-yl)methanol | C<sub>5</sub>H<sub>5</sub>BrOS | CID 12479011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. byjus.com [byjus.com]
- 3. Atomic/Molar mass [westfield.ma.edu]

- 4. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 5. Atomic Weights and Isotopic Compositions for Carbon [[physics.nist.gov](https://physics.nist.gov)]
- 6. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [[ciaaw.org](https://ciaaw.org)]
- 7. How many grams does an atom of hydrogen weigh? - askITians [[askitians.com](https://askitians.com)]
- 8. [quora.com](https://quora.com) [[quora.com](https://quora.com)]
- 9. Hydrogen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 10. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 11. Bromine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 12. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [[ciaaw.org](https://ciaaw.org)]
- 13. Bromine - Element information, properties and uses | Periodic Table [[periodic-table.rsc.org](https://periodic-table.rsc.org)]
- 14. [sbg.bio.ic.ac.uk](https://sbg.bio.ic.ac.uk) [[sbg.bio.ic.ac.uk](https://sbg.bio.ic.ac.uk)]
- 15. [princeton.edu](https://princeton.edu) [[princeton.edu](https://princeton.edu)]
- 16. Oxygen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 17. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 18. Atomic Weights and Isotopic Compositions for Oxygen [[physics.nist.gov](https://physics.nist.gov)]
- 19. Oxygen, atomic [[webbook.nist.gov](https://webbook.nist.gov)]
- 20. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 21. Atomic Weight of Sulfur | Commission on Isotopic Abundances and Atomic Weights [[ciaaw.org](https://ciaaw.org)]
- 22. [accessscience.com](https://accessscience.com) [[accessscience.com](https://accessscience.com)]
- 23. Atomic Weights and Isotopic Compositions for Sulfur [[physics.nist.gov](https://physics.nist.gov)]
- 24. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 25. (3-bromothiophen-2-yl)methanol - CAS:70260-17-2 - Sunway Pharm Ltd [[3wpharm.com](https://3wpharm.com)]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of (3-bromothiophen-2-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151471#3-bromothiophen-2-yl-methanol-molecular-weight>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)